

Developing antibacterial agents from quinazoline intermediates

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Compound of Interest

Compound Name:	Ethyl 4-chloro-7-fluoroquinazoline-2-carboxylate
CAS No.:	1189106-02-2
Cat. No.:	B1452767

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Executive Summary

The quinazoline scaffold stands as a "privileged structure" in medicinal chemistry, offering a versatile template for developing broad-spectrum antibacterial agents. With the rise of ESKAPE pathogens (e.g., *S. aureus*, *P. aeruginosa*), the need for novel DNA gyrase and Topoisomerase IV inhibitors is critical. This guide details the synthetic optimization of quinazoline intermediates, specifically focusing on the 4-chloroquinazoline gateway, and provides a rigorous, CLSI-compliant framework for biological validation.

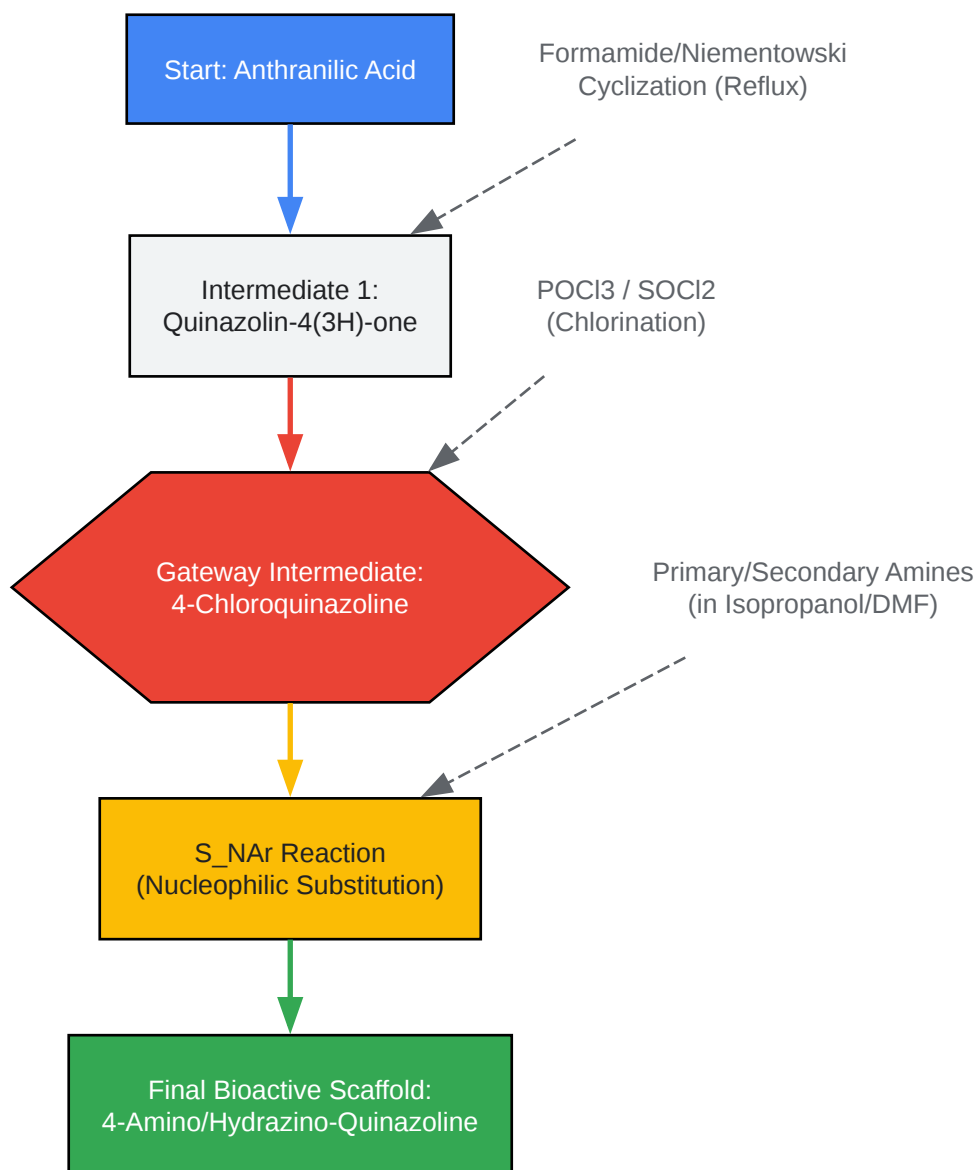
Chemical Synthesis Strategy: The 4-Chloroquinazoline Gateway

The primary challenge in quinazoline synthesis is achieving regiospecific functionalization. We utilize a convergent strategy where the 4-chloroquinazoline intermediate serves as the electrophilic hub for Nucleophilic Aromatic Substitution (

).

Strategic Workflow

The following flowchart illustrates the critical path from raw materials to the functionalized bioactive core.



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Figure 1: Convergent synthetic pathway for generating 4-substituted quinazoline libraries. The 4-chloro intermediate is the critical divergence point.

Detailed Protocol: Synthesis of 4-Substituted Quinazolines

Safety Precaution:

is corrosive and reacts violently with water. Perform all steps in a fume hood.

Step 1: Synthesis of Quinazolin-4(3H)-one (The Core)

- Reagents: Anthranilic acid (1.0 eq), Formamide (5.0 eq).
- Procedure: Reflux the mixture at 130–140°C for 4–6 hours. Monitor via TLC (Ethyl acetate:Hexane 3:7).
- Workup: Cool the reaction mixture to room temperature. Pour into crushed ice. The solid precipitate is filtered, washed with cold water, and recrystallized from ethanol.
- Expert Insight: Excess formamide acts as both solvent and reagent, driving the equilibrium toward cyclization.

Step 2: Chlorination to 4-Chloroquinazoline (The Activation)

- Reagents: Quinazolin-4(3H)-one (1.0 eq), Phosphorus Oxychloride (, excess),
-Dimethylaniline (Cat.).
- Procedure: Reflux at 105°C for 2–4 hours. The solution will turn from a suspension to a clear yellow/orange liquid.
- Workup: Critical Step. Distill off excess

under reduced pressure. Pour the residue slowly onto crushed ice/sodium bicarbonate slurry to neutralize (maintain pH 7–8). Extract with dichloromethane (DCM).
- Validation:

NMR should show the disappearance of the N-H proton (~12 ppm) and a downfield shift of the aromatic protons.

Step 3: Nucleophilic Substitution (The Functionalization)

- Reagents: 4-Chloroquinazoline (1.0 eq), Target Amine (e.g., N-methylpiperazine, aniline derivative) (1.1 eq),
(2.0 eq).
- Solvent: Isopropanol (IPA) or DMF.
- Procedure: Reflux in IPA for 3–5 hours.
- Purification: The product often precipitates upon cooling. Filter and wash with cold ether. If soluble, remove solvent and purify via column chromatography.

Biological Evaluation: CLSI-Compliant Validation

Trustworthiness in antibacterial research relies on adherence to global standards. We follow the Clinical and Laboratory Standards Institute (CLSI) M07-A10 guidelines for Broth Microdilution.

Protocol: MIC Determination

Objective: Determine the Minimum Inhibitory Concentration (MIC) against ESKAPE pathogens.

Materials:

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Inoculum: Standardized to
CFU/mL (
McFarland standard).
- Controls: Ciprofloxacin (Positive), DMSO (Vehicle Negative), Sterility Control.

Workflow:

- Stock Preparation: Dissolve quinazoline derivative in 100% DMSO to 10 mg/mL. Dilute in CAMHB to 2x top concentration (e.g., 128 g/mL).
- Plate Setup: Add 100 L of CAMHB to columns 2–12 of a 96-well plate. Add 100 L of drug solution to column 1. Perform 1:2 serial dilutions across the plate.
- Inoculation: Add 100 L of standardized bacterial suspension to all wells. Final volume: 200 L.
- Incubation: 37°C for 16–20 hours (aerobic).
- Readout: Visual turbidity check or measurement.

Data Reporting Template:

Compound ID	R-Group (C4)	S. aureus (MIC g/mL)	E. coli (MIC g/mL)	P. aeruginosa (MIC g/mL)
QNZ-01	Morpholine	8.0	32.0	>64
QNZ-02	N-Methylpiperazine	2.0	4.0	16.0
Ref	Ciprofloxacin	0.5	0.015	0.5

Note: MIC values

g/mL are generally considered "active" hits in early discovery.

Mechanism of Action & SAR Analysis

Quinazolines primarily target DNA Gyrase (Subunit B) and Topoisomerase IV, enzymes essential for bacterial DNA replication. They act as ATP-competitive inhibitors, stabilizing the cleavable complex and leading to double-strand breaks.

Structure-Activity Relationship (SAR) Logic

- Position 4 (The Warhead): Substitution with basic amines (piperazine, pyrrolidine) enhances water solubility and cell penetration (Gram-negative activity). Bulky hydrophobic groups here often improve Gram-positive potency but reduce Gram-negative entry.
- Position 2 (The Tuner): Introduction of a methyl, phenyl, or thio-ether group can modulate lipophilicity ().
- Positions 6 & 7 (The Electronic Modulators): Electron-withdrawing groups (F, Cl) at C6 mimic the pharmacophore of fluoroquinolones, enhancing binding affinity to the gyrase enzyme.

Mechanistic Pathway



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Figure 2: Mechanism of Action. Quinazolines competitively bind to the ATPase domain of DNA Gyrase, preventing the energy-dependent introduction of negative supercoils.

References

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